

Glasdegib transfusion independence rates validation

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Compound Focus: Glasdegib

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Transfusion Independence and Blood Count Recovery

The following data summarizes key hematologic benefits observed with **glasdegib** + LDAC versus LDAC alone in the BRIGHT AML 1003 trial [1] [2].

Benefit Measure	Glasdegib + LDAC	LDAC Alone
Transfusion Independence	29.3% of patients [1]	5.6% of patients [1]

| **Durable ANC Recovery** ($\geq 1000/\mu\text{L}$) | 45.6% of patients [2] | 35.5% of patients [2] | | **Durable Hemoglobin Recovery** ($\geq 9 \text{ g/dL}$) | 54.4% of patients [2] | 38.7% of patients [2] | | **Durable Platelet Recovery** ($\geq 100,000/\mu\text{L}$) | 29.8% of patients [2] | 9.7% of patients [2] |

Experimental Protocol and Clinical Context

The data in the table above originates from the **phase 2, randomized, open-label BRIGHT AML 1003 trial** (NCT01546038) [1] [2].

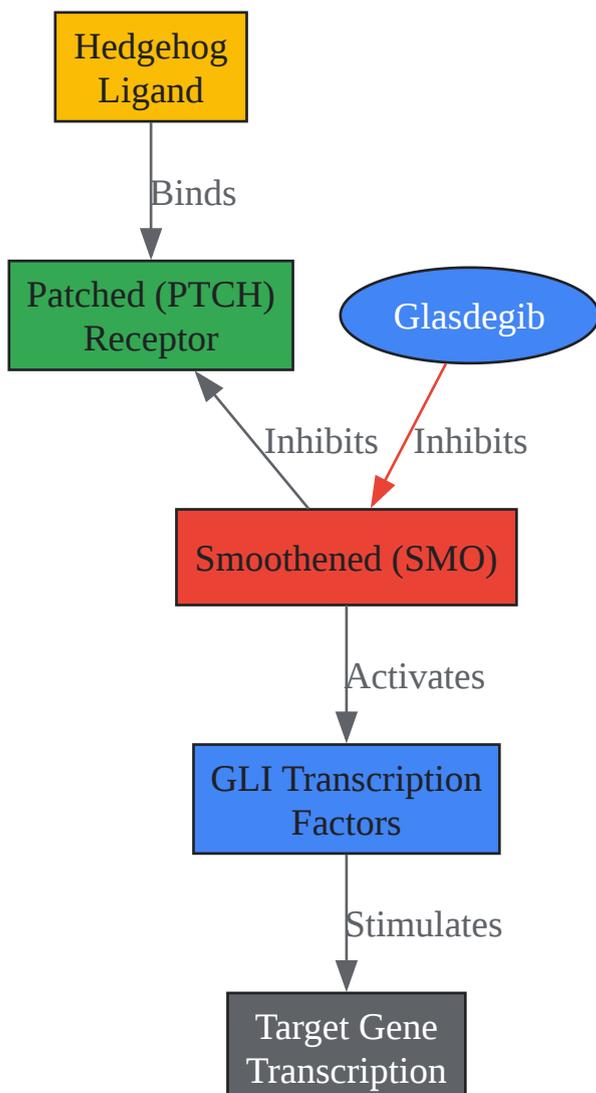
- **Patient Population:** The study enrolled adults with newly diagnosed AML who were ineligible for intensive chemotherapy due to age (≥ 75 years) or comorbidities [1]. Patients were randomized to

receive either **glasdegib** (100 mg orally once daily) in combination with LDAC or LDAC alone [1].

- **Methodology of Assessment:** Transfusion independence was defined as the absence of any red blood cell or platelet transfusions for a period of **at least 56 consecutive days** during the trial. Hematologic recovery was assessed based on durable recovery of blood counts to specified levels without transfusional support [1] [2].
- **Clinical Significance:** This benefit was observed not only in patients who achieved complete remission but also in those who did not, suggesting that **glasdegib** provides a clinical benefit beyond what is captured by traditional response criteria [2].

Mechanism of Action: Targeting the Hedgehog Pathway

Glasdegib is a potent and selective oral inhibitor of the Hedgehog (Hh) signaling pathway. The following diagram illustrates its mechanism of action at a cellular level.



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In leukemic stem cells, aberrant Hh pathway activity contributes to self-renewal and persistence. By inhibiting SMO, **glasdegib** disrupts this signaling cascade, potentially reducing the stem cell burden and sensitizing cells to chemotherapy [3] [4].

Interpretation and Comparative Context

- **Efficacy Relative to Other Therapies:** A 2025 network meta-analysis that evaluated various low-intensity AML treatments ranked **AZA + VEN (azacitidine + venetoclax) highest** for improving overall survival and complete remission, while **LDAC + glasdegib** also demonstrated promising efficacy and was ranked among the most effective treatments [5]. This suggests it is a valid option in the non-intensive treatment landscape, though the reported transfusion independence rates for AZA + VEN were not available in the results.
- **Overall Survival Benefit:** The primary analysis of the BRIGHT AML 1003 trial established that the **glasdegib** + LDAC combination significantly improved overall survival compared to LDAC alone, with a hazard ratio of 0.42. Long-term follow-up confirmed a sustained benefit, improving median overall survival from 4.3 months to 8.3 months [1].

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